

dimethomorph ecotoxicity profile comparison

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Compound Focus: Dimethomorph

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Comparative Ecotoxicity Profiles

The table below summarizes experimental ecotoxicity data for **Dimethomorph** and other fungicides, providing a quantitative basis for comparison.

Table 1: Experimental Ecotoxicity Data for Freshwater Organisms

Substance	Test Organism (Taxon)	Endpoint Type	Value (µg/L)	Reference / Test Guideline
Dimethomorph	Freshwater Fish	Acute (LC ₅₀)	>100,000 [1]	OECD 203 [1]
	Daphnia	Acute (EC ₅₀)	>100,000 [1]	OECD 202 [1]
	Freshwater Algae	Chronic (EC ₅₀)	>100,000 [1]	OECD 201 [1]
Copper-based (Cu(II))	Various Freshwater Organisms	Characterization Factor	Varies by water type (3 orders of magnitude) [2]	USEtox 2.02 model [2]
Mancozeb (Dithiocarbamate)	Freshwater Fish	Acute (LC ₅₀)	180 [3]	EPA Ecotox Database [3]

Substance	Test Organism (Taxon)	Endpoint Type	Value (µg/L)	Reference / Test Guideline
	Daphnia	Acute (EC ₅₀)	120 [3]	EPA Ecotox Database [3]
Azoxystrobin	Daphnia	Acute (EC ₅₀)	460 [4]	EPA Ecological Risk Assessment [4]

Table 2: Environmental Fate and Hazard Characteristics

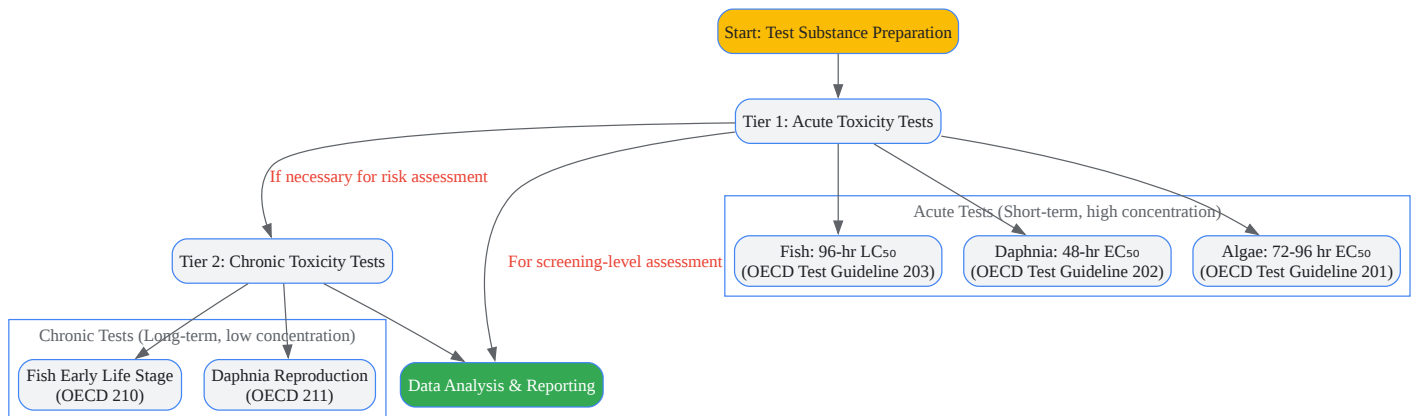
Substance	Soil DT ₅₀ (Persistence)	Log K _{OW}	Key Hazard Alerts	Regulatory Status (EU)
Dimethomorph	74 days [1]	2.68 [1]	Confirmed endocrine disruptor [1]	Not approved [1]
Copper-based	Varies by soil (2 orders of magnitude) [2]	N/A	High freshwater ecotoxicity impact [2]	Approved in organic farming [2]
Mancozeb (Dithiocarbamate)	Varies	N/A	Neurotoxicity, endocrine disruption, carcinogenicity [3]	Authorization not renewed [3]
Thiram (Dithiocarbamate)	Varies	N/A	Immunotoxicity, thyroid dysfunction [3]	Prohibited [3]

Experimental Protocols for Ecotoxicity Data

The data presented in the tables are generated through standardized, internationally recognized test guidelines. The following is a detailed breakdown of the core experimental protocols.

Aquatic Ecotoxicity Testing

The core experimental workflow for determining the values in Table 1 involves a tiered approach to assess effects on aquatic organisms, as illustrated below. This process integrates guidelines from the OECD and U.S. EPA.



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- **Test Organisms and Conditions:** Tests use standardized laboratory organisms. **Fish** species include rainbow trout (*Oncorhynchus mykiss*) or zebrafish (*Danio rerio*). **Daphnia** are water fleas like *Daphnia magna*. **Algae** are typically *Pseudokirchneriella subcapitata*. Tests are conducted in temperature-controlled chambers with dilution water of specified hardness and pH [5] [1].
- **Acute Toxicity Protocol (Tier 1):** Organisms are exposed to a range of at least five concentrations of the substance for a fixed period: **96 hours for fish** and **48 hours for daphnia**. For algae, the test measures a reduction in growth rate over **72 to 96 hours**. The endpoints are the **LC₅₀** (Lethal

Concentration for 50% of the population) for fish and daphnia mortality, and the **EC₅₀** (Effect Concentration for 50% of the population) for algal growth inhibition or daphnia immobilization [1].

- **Chronic Toxicity Protocol (Tier 2):** These tests expose sensitive life stages to lower concentrations. The **fish early-life stage test** (OECD 210) exposes embryos and fry for up to 60 days, measuring effects on hatching, survival, and growth. The **daphnia reproduction test** (OECD 211) lasts 21 days, with the primary endpoint being the number of young produced per adult [5].

Terrestrial Ecotoxicity and Environmental Fate Testing

- **Earthworm Toxicity:** The acute test (OECD 207) exposes earthworms (*Eisenia fetida*) to treated artificial soil for 14 days, with the **LC₅₀** as the endpoint. A chronic test measures effects on reproduction over longer periods [4].
- **Soil Persistence (Degradation):** Laboratory studies (OECD 307) determine the **DT₅₀** value, which is the time required for 50% of the substance to degrade in a defined soil. This is a key measure of persistence [1].
- **Soil Adsorption:** The **K_{OC}** (Organic Carbon-Water Partition Coefficient) is determined via a batch equilibrium method (OECD 106) and indicates the mobility of a pesticide in soil. It is often correlated with the **Log K_{OW}** (Octanol-Water Partition Coefficient) [1].

Key Comparative Insights

- **Dimethomorph vs. Copper:** **Dimethomorph** shows **low direct aquatic toxicity** in standardized lab tests, whereas copper's impact is **highly variable and can be severe**, depending on local water chemistry [2] [1]. However, **Dimethomorph** is a confirmed **endocrine disruptor**, representing a different kind of hazard [1].
- **Dimethomorph vs. Dithiocarbamates:** Dithiocarbamates like mancozeb and thiram are generally **more acutely toxic** to aquatic life than **Dimethomorph** but share concerns regarding **chronic health effects** like endocrine disruption [3].
- **The Mixture Challenge:** Real-world monitoring reveals that pesticides are **never found alone**. One study detected up to 28 different pesticide residues in a single soil sample, underscoring that the actual environmental risk stems from complex mixtures, which are not assessed in standard single-subponent protocols [4].

Future Research Directions

For a complete assessment, you could investigate the following areas not fully covered here:

- **Degradation Products:** Study the ecotoxicity of major metabolites, as these can sometimes be more toxic or persistent than the parent compound.
- **Synergistic Effects:** Design experiments to evaluate the combined toxic effects of **Dimethomorph** and other commonly co-applied pesticides, moving beyond single-substance studies.
- **Chronic Endocrine Effects:** Implement specific bioassays (e.g., yeast-based reporter assays) to quantify and compare the endocrine disruption potential of these fungicides at environmentally relevant concentrations.

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